

Essential Safety and Logistical Information for Handling Clopirac

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Disclaimer: A specific Safety Data Sheet (SDS) for **Clopirac** was not located. The following guidance is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard classifications identified for **Clopirac** and general best practices for handling hazardous chemicals. It is imperative to conduct a risk assessment for your specific laboratory conditions and to consult a complete SDS for **Clopirac** as soon as it becomes available.

Clopirac is an anti-inflammatory agent that requires careful handling due to its potential health hazards. Adherence to strict safety protocols is essential to minimize risk to laboratory personnel.

Hazard Identification

Clopirac has been identified with the following GHS hazard classifications:



Hazard Class	Hazard Statement	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	_

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Clopirac** to prevent exposure. The level of PPE required depends on the specific handling procedure.[1][2][3][4]

Scenario	Required Personal Protective Equipment
Weighing and preparing solutions	- Chemical-resistant gloves (e.g., nitrile), double-gloved[1] - Lab coat or gown - Safety glasses with side shields or chemical splash goggles - For dusty operations, a NIOSH- approved respirator is recommended
Handling solutions	- Chemical-resistant gloves (e.g., nitrile) - Lab coat or gown - Safety glasses with side shields or chemical splash goggles
Cleaning spills	- Chemical-resistant gloves (e.g., nitrile), double-gloved - Impermeable gown - Chemical splash goggles and a face shield - NIOSH- approved respirator
Waste disposal	- Chemical-resistant gloves (e.g., nitrile) - Lab coat or gown - Safety glasses with side shields or chemical splash goggles



Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or aerosols.
- · Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **Clopirac** is handled.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- Acids and corrosive agents should be stored in designated cabinets.

Spill and Disposal Procedures

Spill Response: In the event of a spill, follow these steps:

- Evacuate the immediate area and restrict access.
- Wear appropriate PPE as outlined in the table above.
- For solid spills, gently cover with an absorbent material to avoid raising dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable detergent and water.
- For large spills, contact your institution's environmental health and safety department.





Disposal:

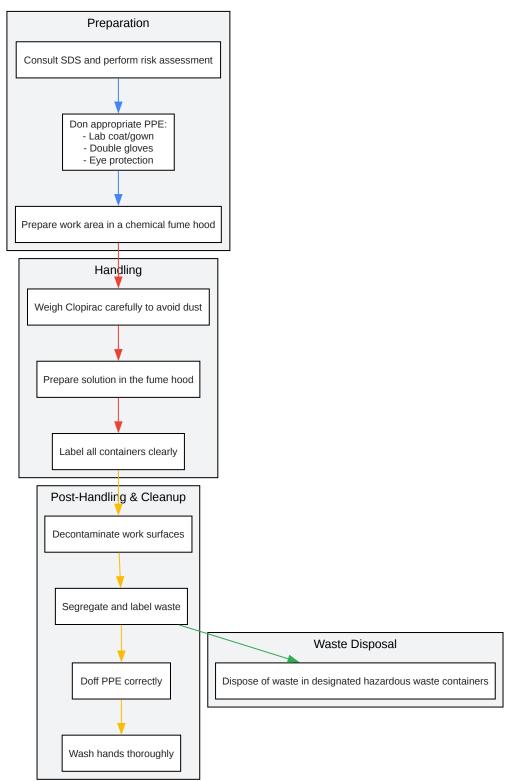
- Dispose of Clopirac and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in the regular trash.
- Empty containers should be rinsed three times with an appropriate solvent, and the rinsate collected as hazardous waste. The empty container can then be disposed of as normal trash.

Visual Guides for Safe Handling

The following diagrams illustrate the standard procedures for handling **Clopirac** safely.



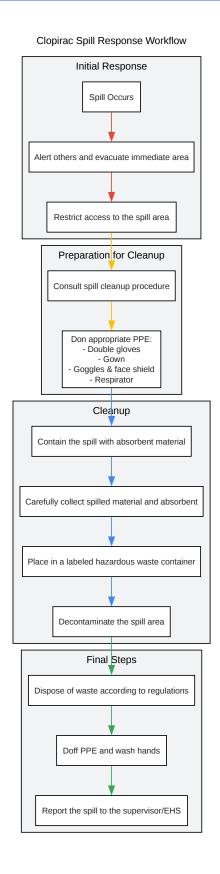
Standard Operating Procedure for Handling Clopirac



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Caption: Standard Operating Procedure for Handling Clopirac





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Caption: Clopirac Spill Response Workflow



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